

3,4-Dibromohexane stability different pH conditions

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Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

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Chemical Profile: 3,4-Dibromohexane

This table summarizes the key identifiers and physical properties of **3,4-dibromohexane**.

Property	Value	Source
CAS Number	16230-28-7	[1]
Molecular Formula	C ₆ H ₁₂ Br ₂	[1]
Molecular Weight	243.97 g/mol	[1]
Density	1.594 g/mL at 25°C	[1]
Boiling Point	39°C at 0.8 mmHg	[1]
Flash Point	>230 °F (>110 °C)	[1]
Refractive Index	n ²⁰ /D = 1.507	[1]

Safety and Handling Information

Proper handling is crucial for this compound. The following table outlines its safety profile.

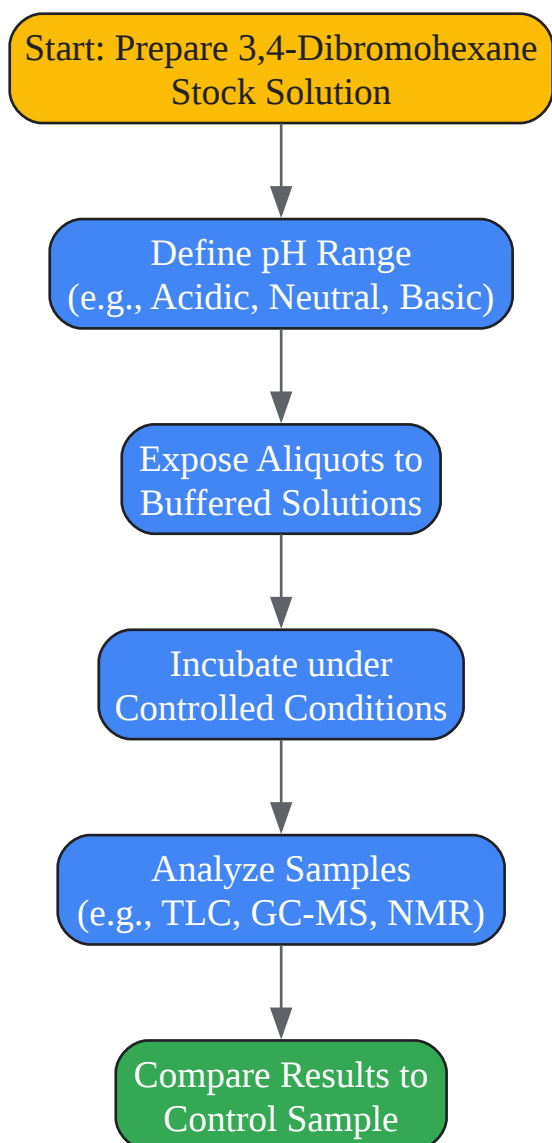
Aspect	Details
Hazard Statements	H315-H319-H335 (Causes skin, serious eye irritation, and respiratory tract irritation) [1].
Precautionary Statements	P261-P305 + P351 + P338 (Avoid breathing dust/fume/gas/mist; IF IN EYES: Rinse cautiously with water for several minutes) [1].
Personal Protective Equipment (PPE)	Wear dust mask (N95 type), eyeshields, and gloves [1].

A Note on Stereochemistry

3,4-dibromohexane can exist as multiple **stereoisomers** due to its two chiral carbon atoms (at positions 3 and 4). These include a pair of enantiomers and a meso form [2] [3]. The physical and chemical properties, including reactivity and stability, can be different for each stereoisomer. It is important to be aware of the specific stereoisomer you are working with, as this could influence your experimental outcomes [3].

Suggested Experimental Approach for pH Stability

Since direct data is unavailable, you may need to determine the pH stability through experimentation. Below is a proposed workflow for such an investigation.



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Technical Support & FAQs

Here are some anticipated questions and guidance based on common laboratory challenges.

Q1: What is the recommended storage condition for 3,4-dibromohexane?

- **A:** It should be stored in a cool, well-ventilated place, tightly sealed in a container compatible with organic halides. Given that it is a halogenated compound and may be light-sensitive, storing it in an amber glass bottle is advisable. Keep it away from strong oxidizers and bases [1].

Q2: I am observing decomposition of my compound during a reaction. Could pH be a factor?

- **A:** Yes, it is possible. The bromine atoms in **3,4-dibromohexane** are vicinal (on adjacent carbons) and can be susceptible to elimination reactions, especially under basic conditions, which could lead to the formation of a dibromoalkene. Strong acids might also promote unwanted reactions. The experimental workflow above is designed to systematically test this hypothesis.

Q3: The literature mentions different forms of 3,4-dibromohexane (like meso and dl). Does this matter?

- **A:** Absolutely. The **stereochemistry is critical**. The *meso* isomer and the racemic *dl* mixture (a pair of enantiomers) can have different physical properties, such as melting points and crystal packing, and may react at different rates or via different pathways with chiral reagents [2] [3]. Always confirm the stereoisomer you are using and note that commercial samples may be a mixture.

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References

1. , 3 - 4 | CAS#:16230-28-7 | Chemsrvc dibromohexane [chemsrc.com]
2. (3 R,4S)- 3 , 4 - Dibromohexane | C6H 12 Br 2 [chemspider.com]
3. Draw all possible stereoisomers for 3 , 4 - Dibromohexane and... [wyzant.com]

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